

Application Note: Chiral HPLC Method for the Analysis of (R)-Norverapamil

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Compound of Interest

Compound Name: (R)-Norverapamil

CAS No.: 123932-43-4

Cat. No.: B1665179

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Norverapamil is the major active metabolite of Verapamil, a widely used calcium channel blocker for treating cardiovascular disorders.[1] Like its parent compound, Norverapamil is a chiral molecule, existing as (R)- and (S)-enantiomers. The enantiomers of Verapamil and Norverapamil can exhibit different pharmacological and pharmacokinetic profiles, making their individual analysis crucial in drug development and clinical studies. This application note provides a detailed protocol for the chiral separation and analysis of **(R)-Norverapamil** using High-Performance Liquid Chromatography (HPLC).

Data Presentation: Chromatographic Parameters

The successful chiral separation of Norverapamil enantiomers has been achieved using various chiral stationary phases (CSPs) and mobile phase compositions. A summary of quantitative data from different methods is presented below for easy comparison.

Table 1: Chiral HPLC Methods for Norverapamil Enantiomer Separation

Chiral Stationary Phase	Mobile Phase	Flow Rate (mL/min)	Detection	Analyte Range (ng/mL)	Reference
Chiralpak AD	n-hexane:isopropanol:ethanol:diethylamine (88:6:6:0.1)	Not Specified	MS/MS	1.0 - Not Specified	[2]
Chiralcel OD-RH (150 x 4.6 mm, 5 µm)	0.05% trifluoroacetic acid in water-acetonitrile (70:30, v/v)	Not Specified	MS/MS	1.0 - 250.0	[3]
Chiral-AGP	Phosphate buffer (pH 7.0):acetonitrile	Not Specified	Not Specified	Not Specified	[4]
Chiralpak AD	n-hexane:isopropanol (90:10, v/v)	Not Specified	Not Specified	Not Specified	[4]
Chiralcel OD-RH (150 x 4.6 mm, 5 µm)	30 mM hexafluorophosphate and acetonitrile (66:34, v/v, pH 4.6)	Not Specified	Not Specified	5.0 - 100.0	

Table 2: Representative Chromatographic Performance Data

Parameter	Method using Chiralcel OD-RH	Reference
Resolution Factor (Rs)		
(R)- and (S)-Verapamil	1.4	
(R)- and (S)-Norverapamil	1.9	
Capacity Factor (k')		
(R)-Verapamil	2.45	
(S)-Verapamil	3.05	
(R)-Norverapamil	2.27	
(S)-Norverapamil	3.13	
Linearity Range	1.0 - 250.0 ng/mL for all four analytes	
Absolute Recovery	91.1 - 108.1%	

Experimental Protocols

This section provides a detailed methodology for the analysis of **(R)-Norverapamil** in a biological matrix (human plasma), based on established and validated methods.

1. Materials and Reagents

- **(R)-Norverapamil** and (S)-Norverapamil reference standards
- (R)-Verapamil and (S)-Verapamil reference standards
- Deuterated internal standards (e.g., D6-Norverapamil, D6-Verapamil)
- HPLC grade acetonitrile, methanol, n-hexane, diethyl ether
- Trifluoroacetic acid (TFA)
- Human plasma (blank)

- Deionized water

2. Instrumentation

- HPLC system with a binary pump, autosampler, and column oven
- A triple quadrupole mass spectrometer is recommended for high sensitivity and selectivity. A UV detector can also be used.
- Chiral Column: Chiralcel OD-RH (150 x 4.6 mm, 5 μ m)

3. Sample Preparation (Liquid-Liquid Extraction)

This protocol is adapted for the extraction of Norverapamil enantiomers from human plasma.

- Pipette 50 μ L of human plasma into a microcentrifuge tube.
- Add 50 μ L of the internal standard solution (e.g., deuterated Norverapamil in methanol).
- Vortex the sample for 10 seconds.
- Add 2.0 mL of extraction solvent (n-hexane–diethyl ether, 50:50, v/v).
- Vortex mix for 5 minutes.
- Centrifuge the sample to separate the organic and aqueous layers.
- Transfer the organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject an aliquot into the HPLC system.

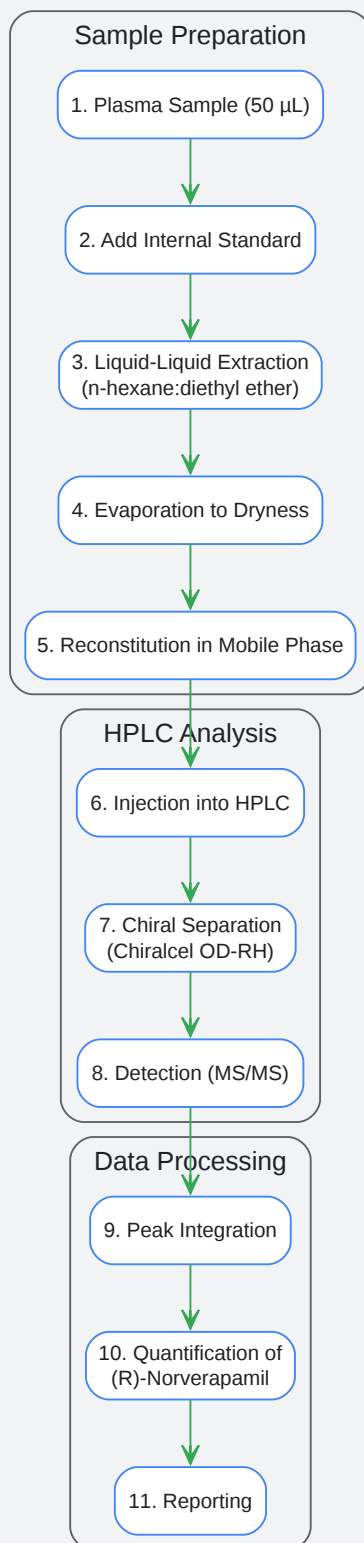
4. HPLC-MS/MS Method

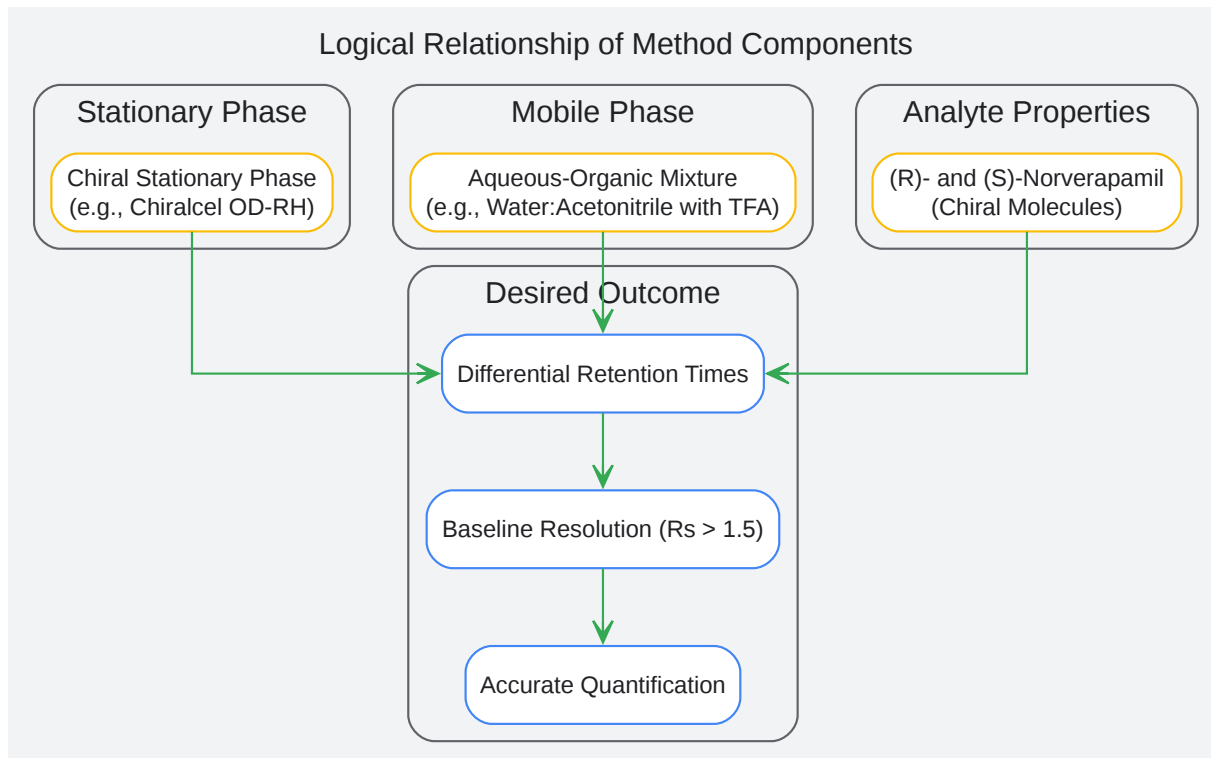
This method is based on the separation achieved on a Chiralcel OD-RH column.

- Column: Chiralcel OD-RH (150 x 4.6 mm, 5 μ m)
- Mobile Phase: 0.05% trifluoroacetic acid in water-acetonitrile (70:30, v/v)
- Flow Rate: 0.8 mL/min (Typical, may require optimization)
- Column Temperature: 25°C (Typical, may require optimization)
- Injection Volume: 10 μ L
- Detection: Triple quadrupole mass spectrometer in multiple reaction monitoring (MRM) and positive ion modes.

Mandatory Visualization

Workflow for Chiral HPLC Analysis of (R)-Norverapamil





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References

- 1. ptfarm.pl [ptfarm.pl]
- 2. Simultaneous analysis of the enantiomers of verapamil and norverapamil in rat plasma by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Enantiomeric separation of verapamil and its active metabolite, norverapamil, and simultaneous quantification in human plasma by LC-ESI-MS-MS - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Comprehensive Review on Chiral Stationary Phases in Single-Column Simultaneous Chiral–Achiral HPLC Separation Methods [mdpi.com]
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